

# Molecular Identity and Structural Information

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## Compound Focus: Digallic Acid

CAS No.: 536-08-3

Cat. No.: S526080

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Property	Description
Systematic Name	3,4-dihydroxy-5-[(3,4,5-trihydroxybenzoyl)oxy]benzoic acid [1]
Synonyms	Gallic acid 3-O-gallate [1]
Chemical Formula	C <sub>14</sub> H <sub>10</sub> O <sub>9</sub> [1]
Average Mass	322.225 Da [1]
Monoisotopic Mass	322.032481902 Da [1]
IUPAC Name	3,4-dihydroxy-5-(3,4,5-trihydroxybenzoyloxy)benzoic acid [1]
SMILES	<chem>OC(=O)C1=CC(O)=C(O)C(OC(=O)C2=CC(O)=C(O)C(O)=C2)=C1</chem> [1]

## Mass Spectrometry (MS) Data

Mass spectrometry is a key technique for identifying **digallic acid**. The following table summarizes its characteristic ions and fragmentation patterns, primarily obtained using Liquid Chromatography-Electrospray Ionization-Mass Spectrometry (LC-ESI-MS) in negative ion mode [2].

MS Technique	Ion Mode	Precursor Ion [M-H] <sup>-</sup> (m/z)	Product Ions (MS <sup>2</sup> ) (m/z)	Interpretation
HPLC-ESI-MS <sup>n</sup>	Negative	321	169, 125	[2]
Predicted LC-MS/MS	Positive	-	153 (base peak), 275, 305	These are predicted positive mode ions; the base peak at m/z 153 is typical for a galloyl cation fragment [1].

The fragmentation pathway for **digallic acid** typically involves the loss of a gallic acid unit (152 Da) to yield a primary fragment, which further decomposes to characteristic gallic acid ions [2].

## Nuclear Magnetic Resonance (NMR) Data

The provided search results do not contain explicit NMR chemical shifts (e.g., <sup>1</sup>H or <sup>13</sup>C) for **digallic acid**. However, one study mentions that the compound was purified and its structure confirmed using NMR spectroscopy, including COSY, HMQC, and HMBC experiments [3]. This information confirms the established structure but does not provide the numerical shift values needed for a reference table.

## Experimental Protocols from Literature

Here are detailed methodologies for the identification and study of **digallic acid** as cited in the research:

**1. Protocol for LC-MS<sup>n</sup> Profiling of Galloylquinic Acids** This method is applicable for identifying **digallic acid** and its derivatives within complex plant extracts [4].

- **Instrumentation:** Liquid Chromatography coupled with Mass Spectrometry capable of multiple-stage fragmentation (LC-MS<sup>n</sup>).
- **Chromatography:** Reversed-phase LC column.
- **Mass Spectrometry:**
  - **Ionization:** Electrospray Ionization (ESI).
  - **Mode:** Negative ion mode.

- **Analysis:** Monitor for a precursor ion at **m/z 321**. Subject this ion to MS<sup>2</sup> fragmentation and observe the resultant product ions at **m/z 169** (gallic acid) and **m/z 125** [2].

**2. Protocol for Isolation and Apoptotic Activity Assessment** This protocol describes the purification of **digallic acid** from plant material and the evaluation of its mechanism of action [3].

- **Extraction & Purification:**

- Extract powdered *Pistacia lentiscus* fruits with boiling water.
- Partition the aqueous extract successively with chloroform, ethyl acetate, and 1-butanol.
- Fractionate the ethyl acetate soluble fraction using silica gel column chromatography.
- Further purify active fractions using Sephadex LH20 gel filtration.

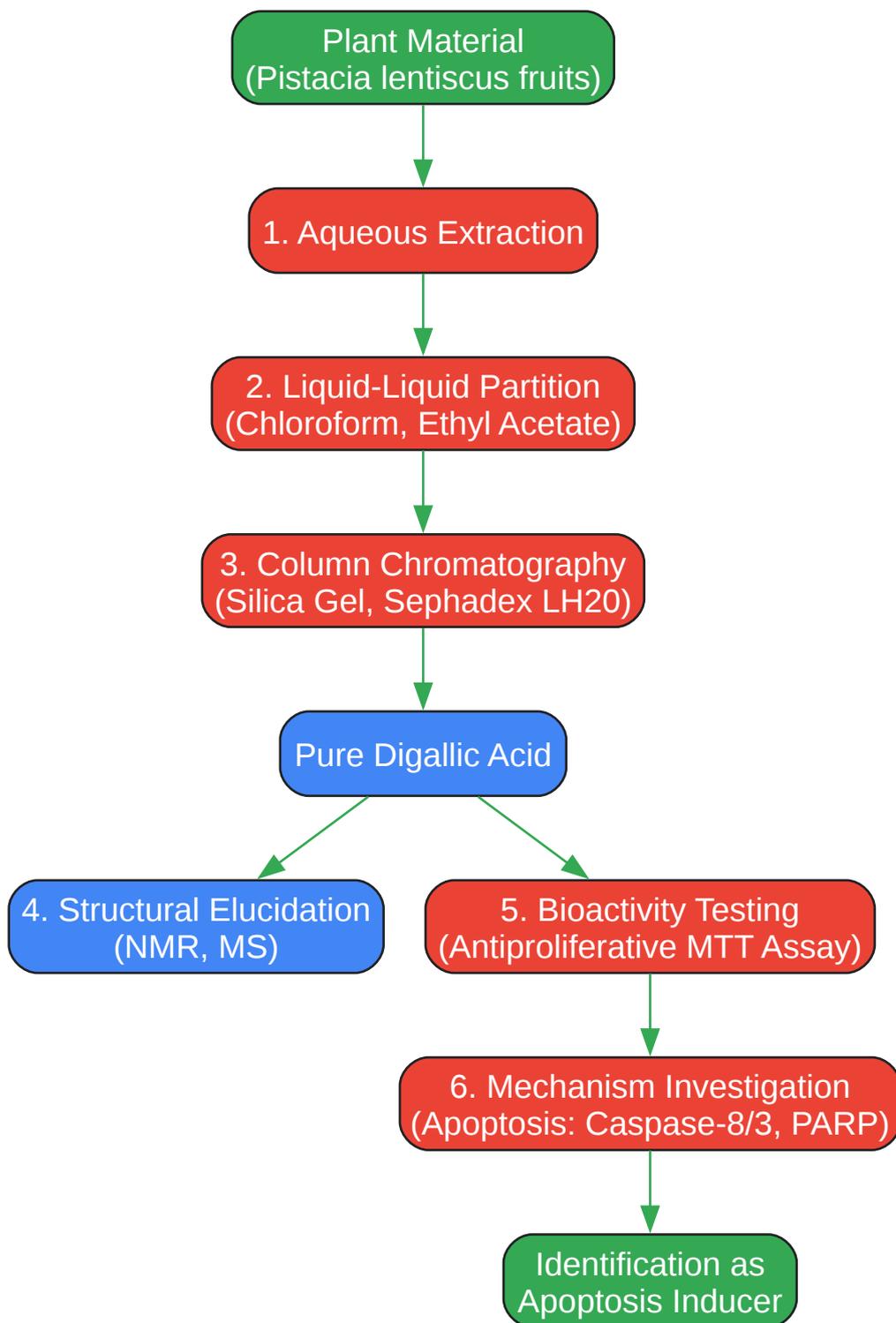
- **Cell-based Assays:**

- **Cell Line:** Human lymphoblastoid TK6 cells.
- **Viability Assay:** MTT assay to determine anti-proliferative effects.
- **Apoptosis Detection:** DNA fragmentation analysis and PARP cleavage cleavage by Western Blot.
- **Pathway Analysis:** Use caspase-3 and caspase-8 colorimetric assay kits to determine the apoptotic pathway activated.

## Biological Relevance and Analytical Workflows

**Digallic acid** is a depside (a type of polyphenol) found in various plants like green tea, tara tannin, and *Schinus terebinthifolia* [4] [5]. It is also a building block for more complex hydrolysable tannins [4] [2]. Research has highlighted its potential as a **cancer-preventive agent** by inducing apoptosis in human lymphoblastoid cells primarily through the activation of the **caspase-8 extrinsic pathway** [3].

The following diagram illustrates the general experimental workflow for the isolation and bioactivity assessment of **digallic acid**, as detailed in the protocols:



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## References

1. Showing entry for Digallic acid [phytohub.eu]
2. In-depth phenolic characterization of iron gall inks by ... [nature.com]
3. Investigation of the apoptotic way induced by digallic acid ... [pmc.ncbi.nlm.nih.gov]
4. Profiling and characterization by LC-MSn of the ... [pubmed.ncbi.nlm.nih.gov]
5. Use of infrared and mass spectrometry for the ... [sciencedirect.com]

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